

# A Comprehensive Technical Guide to 4,4-Dimethylpentan-1-amine

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 4,4-Dimethylpentan-1-amine

CAS No.: 18925-44-5

Cat. No.: B180156

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4,4-Dimethylpentan-1-amine** is a primary aliphatic amine that serves as a versatile chemical intermediate in organic synthesis. Its unique structural feature, a neopentyl group, provides significant steric hindrance, which can be strategically employed to influence reaction selectivity and enhance the metabolic stability of derivative compounds. This technical guide provides a detailed overview of the chemical and physical properties of **4,4-Dimethylpentan-1-amine**, its synonyms, CAS registry number, and relevant experimental protocols, with a focus on its applications in synthetic chemistry and as a building block in drug discovery.

## Chemical Identification and Properties

The fundamental identification and physicochemical properties of **4,4-Dimethylpentan-1-amine** and its hydrochloride salt are summarized below.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Synonyms:[\[1\]](#)[\[3\]](#)

- (4,4-dimethylpentyl)amine
- 1-Pentanamine, 4,4-dimethyl-
- 4,4-dimethylpentylamine

## Physical and Chemical Data

A compilation of key physical and chemical data for **4,4-Dimethylpentan-1-amine** is presented in the table below. This information is crucial for its handling, storage, and application in experimental settings.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

## Applications in Organic Synthesis and Drug Development

**4,4-Dimethylpentan-1-amine** is a valuable building block in organic synthesis. The primary amine group can readily undergo a variety of chemical transformations, including acylation, sulfonation, and alkylation. The sterically demanding neopentyl group can impart unique properties to the resulting molecules, such as increased stability and altered biological activity.

In the pharmaceutical industry, derivatives of **4,4-dimethylpentan-1-amine** are explored as potential drug candidates. For instance, the incorporation of this moiety can be a strategy to enhance the efficacy and reduce the side effects of certain anti-inflammatory drugs. The broader class of dimethylamine derivatives has shown a wide range of pharmacological activities, including antimicrobial, antihistaminic, anticancer, and analgesic properties, highlighting the importance of such scaffolds in medicinal chemistry.

## Experimental Protocols

While specific synthetic protocols for **4,4-Dimethylpentan-1-amine** are not detailed in the provided search results, a general and highly relevant experimental methodology for the functionalization of similar aliphatic amines is described. The following protocols for  $\delta$ -C(sp<sup>3</sup>)-H functionalization via dual photoredox and palladium catalysis can be adapted for reactions involving **4,4-Dimethylpentan-1-amine**.

### General Procedure for Dual Photoredox Pd-Catalyzed $\delta$ -C-H Borylation of Aliphatic Amines[5]

- In a clean, oven-dried screw-cap reaction tube containing a magnetic stir bar, add the aliphatic amine (0.1 mmol), Pd(OAc)<sub>2</sub> (10 mol %, 0.01 mmol), the appropriate ligand (20 mol %, 0.02 mmol), diboron reagent (2 equiv., 0.2 mmol), and fluorescein (5 mol %, 0.005 mmol).
- Purge the reaction mixture with O<sub>2</sub>.
- Introduce MeCN (2 mL) into the reaction tube using a syringe.
- Place the tube in a white LED setup and stir the reaction mixture vigorously (at 1000 rpm) for 24 hours.

## General Procedure for Dual Photoredox Pd-Catalyzed $\delta$ -C–H Thioarylation of Aliphatic Amines[6]

- In a clean, oven-dried screw-cap reaction tube containing a magnetic stir bar, weigh the amine (0.1 mmol), Pd(OAc)<sub>2</sub> (10 mol %, 0.01 mmol), the corresponding ligand (20 mol %, 0.02 mmol), disulfide (2 equiv., 0.2 mmol), and fluorescein (5 mol %, 0.005 mmol).
- Purge the reaction mixture with O<sub>2</sub>.
- Add MeOH (2 mL) to the reaction mixture via a syringe.
- Place the tube in a white LED setup and stir the reaction mixture vigorously (at 1000 rpm) for 28 hours.

## General Procedure for Dual Photoredox Pd-Catalyzed $\delta$ -C–H Olefination of Aliphatic Amines[6]

- To a clean, oven-dried screw-cap reaction tube containing a magnetic stir bar, add the amine (0.1 mmol), Pd(OAc)<sub>2</sub> (10 mol %, 0.01 mmol), the corresponding ligand (20 mol %, 0.02 mmol), acrylate (2 equiv., 0.2 mmol), and fluorescein (5 mol %, 0.005 mmol).
- Introduce DCE (2 mL) into the reaction mixture with a syringe.
- Place the tube in a white LED setup and stir the reaction mixture vigorously (at 1000 rpm) for 24 hours.

## Visualizing Synthetic Utility

As no specific signaling pathways involving **4,4-Dimethylpentan-1-amine** have been described, the following diagram illustrates a generalized experimental workflow for its use as a synthetic precursor.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Synthetic pathways from **4,4-Dimethylpentan-1-amine**.

The following diagram illustrates a logical workflow for a research project focused on developing new chemical entities from **4,4-Dimethylpentan-1-amine**.



## FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

Caption: Drug discovery workflow using the amine scaffold.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. 4,4-Dimethylpentan-1-amine | C7H17N | CID 14454757 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 4,4-Dimethylpentan-1-amine hydrochloride | 1266694-57-8 | RAC69457 \[biosynth.com\]](#)
- [3. 4,4-dimethylpentan-1-amine \(18925-44-5\) - Chemical Safety, Models, Suppliers, Regulation, and Patents - Chemchart \[chemchart.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4,4-Dimethylpentan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b180156#4-4-dimethylpentan-1-amine-cas-number-and-synonyms\]](https://www.benchchem.com/product/b180156#4-4-dimethylpentan-1-amine-cas-number-and-synonyms)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)